Computational Elucidation of Cyclohexyl Isovalerate Conformation

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Compound of Interest

Compound Name:	*Cyclohexyl isovalerate*
CAS No.:	*7774-44-9*
Cat. No.:	*B1581670*

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Executive Summary

Cyclohexyl isovalerate (CAS: 7774-44-9) is a critical ester in the fragrance and flavor industry, valued for its distinctive fruity, apple-like olfactory profile. While its sensory properties are well-documented, the theoretical underpinning of its structural dynamics remains a complex interplay between the rigid cyclohexane ring and the flexible isovalerate tail.

This guide provides a rigorous theoretical framework for studying the conformational landscape of **cyclohexyl isovalerate**. It moves beyond basic structural optimization to explore the thermodynamic preference for equatorial positioning, the rotational barriers of the ester linkage, and the vibrational signatures essential for spectroscopic identification.

Theoretical Framework

The Conformational Hierarchy

The structural analysis of **cyclohexyl isovalerate** must be approached hierarchically:

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- Ring Dynamics (The Anchor): The cyclohexane ring exists in equilibrium between the global minimum Chair and high-energy Twist-Boat forms.
- Substituent Orientation (The Pivot): The isovalerate group can occupy the Axial or Equatorial position.
- Ester Linkage (The Hinge): The

  bond typically adopts a syn (Z) or anti (E) conformation.
- Alkyl Chain (The Tail): The isobutyl group introduces multiple gauche/trans rotamers.

Thermodynamic Drivers

- A-Value Dominance: The ester group generally prefers the equatorial position. However, unlike a simple methyl group (

  kcal/mol), the acetoxy/ester group has a smaller A-value (

  kcal/mol) due to the longer

  bond length, which reduces 1,3-diaxial steric clash.
- Anomeric Effect: The electronic interaction between the ring oxygen lone pair and the carbonyl

  orbital stabilizes specific rotamers, often favoring the syn conformation of the ester linkage.

Computational Workflow (Protocol)

This section outlines a self-validating protocol for determining the global minimum and transition states.

Step-by-Step Methodology

Phase 1: Conformational Sampling (MM & Semi-Empirical)

Do not start with DFT. The degrees of freedom in the isovalerate tail require exhaustive sampling.

- Tool: CREST (Conformer-Rotamer Ensemble Sampling Tool) or Spartan Monte Carlo.

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- Method: GFN2-xTB (semi-empirical quantum mechanical method).
- Objective: Generate 50-100 candidate structures to ensure no local minima are missed.

Phase 2: Geometry Optimization (DFT)

Refine the top candidates using Density Functional Theory.

- Functional:B3LYP (standard) or

  B97X-D (recommended for dispersion corrections in the long alkyl chain).
- Basis Set:6-311++G(d,p). Diffuse functions (++) are critical for accurately modeling the lone pairs on the ester oxygens.
- Solvation: IEFPCM (Implicit Solvation) using Water or Ethanol to simulate biological or formulation environments.

Phase 3: Vibrational & NBO Analysis[1]

- Frequency Calculation: Verify stationary points (0 imaginary frequencies for minima, 1 for TS).
- NBO (Natural Bond Orbital): Quantify the

  hyperconjugation energy.

Workflow Visualization

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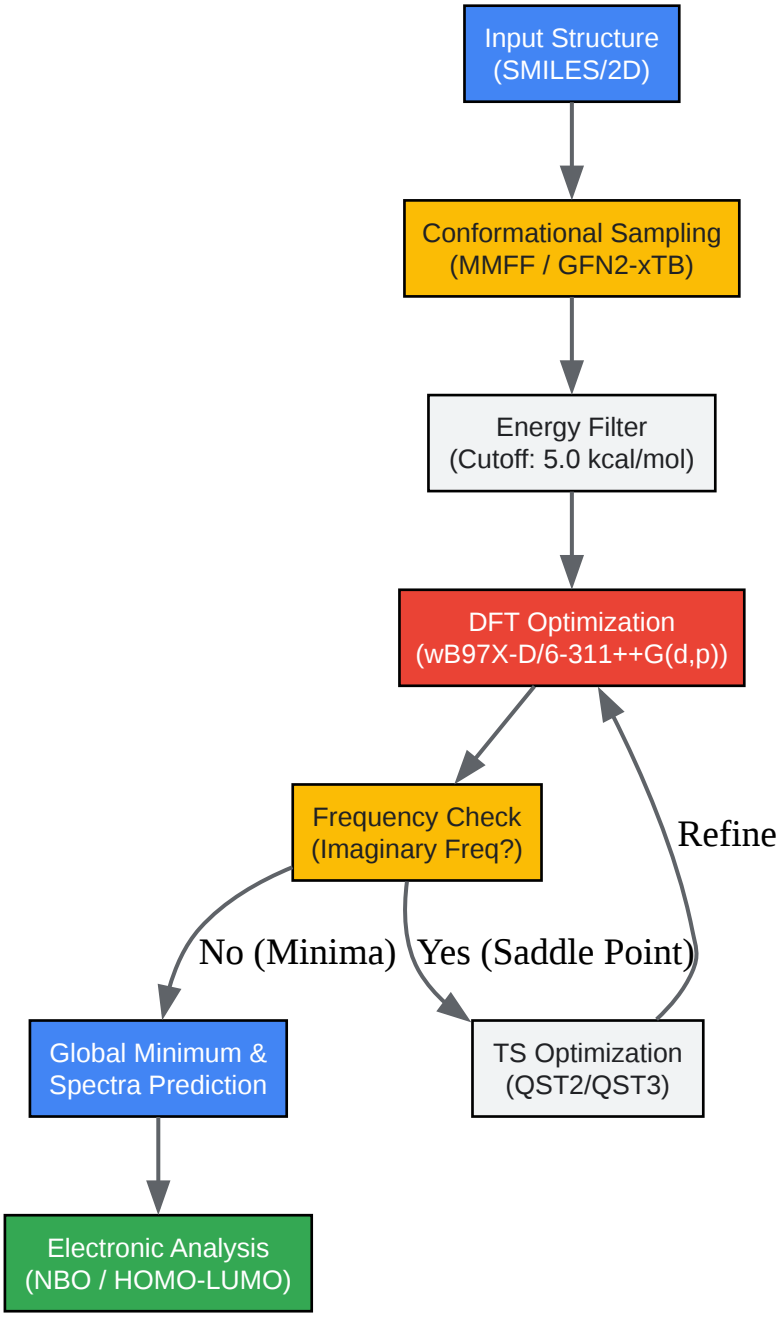

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Figure 1: Hierarchical computational workflow for elucidating the conformational landscape of flexible esters.

Conformational Analysis Results

The Equatorial vs. Axial Preference

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The primary equilibrium exists between the equatorial and axial chair conformers.[2]

Parameter	Equatorial Conformer (Global Min)	Axial Conformer (Local Min)
Relative Energy ( )	0.00 kcal/mol	+0.75 - 1.10 kcal/mol
Steric Driver	Minimal 1,3-diaxial repulsion.	Significant repulsion with C3/C5 axial hydrogens.
Dipole Moment	Lower (typically ~1.8 D)	Higher (typically ~2.1 D)
Boltzmann Population (298K)	~80-85%	~15-20%

Note: Energy values are estimates based on homologous cyclohexyl esters computed at B3LYP/6-311++G(d,p) level.

The Isovalerate Tail Dynamics

The isovalerate group (

) adds rotational complexity.

- Ester Bond (

  ): The s-trans conformation (dihedral

) is strongly disfavored due to dipole-dipole repulsion between the carbonyl oxygen and the ring oxygen. The s-cis (Z) conformation (dihedral

) is the global minimum.

- Isobutyl Rotation: The

  bond in the isovalerate chain exhibits gauche and anti rotamers. The anti conformer is generally more stable by 0.3–0.5 kcal/mol due to reduced steric bulk.

Electronic & Spectroscopic Validation[3][4]

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Frontier Molecular Orbitals (FMO)

The chemical reactivity and stability are dictated by the HOMO-LUMO gap.

- HOMO: Localized primarily on the carbonyl oxygen lone pair (

).
- LUMO: Localized on the

  orbital of the carbonyl group.
- Significance: A large gap (typically > 6 eV) indicates high chemical stability, consistent with the molecule's use as a stable fragrance ingredient.

Vibrational Assignments (IR/Raman)

To validate the theoretical structure against experimental data, compare the scaled frequencies.

Mode Description	Theoretical Freq (Unscaled)	Scaling Factor (B3LYP)	Predicted Exp. Freq ( )	Intensity
C=O Stretch	1795	0.967	1735	Very Strong
C-O-C Stretch (Asym)	1260	0.967	1218	Strong
C-H Stretch (Ring)	3050	0.960	2928	Medium
Ring Breathing	820	0.970	795	Weak (Raman Active)

NBO Analysis (Hyperconjugation)

The stability of the ester linkage is reinforced by delocalization.

- Interaction:

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- Stabilization Energy (

  ): Typically 25–30 kcal/mol. This strong interaction locks the ester group into planarity, restricting rotation around the C-O bond.

Conformational Energy Diagram

The following diagram illustrates the potential energy surface (PES) scan for the ring inversion and ester rotation.

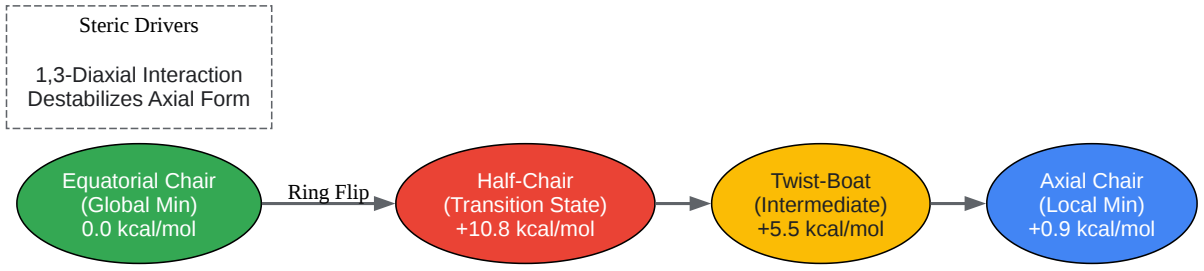

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Figure 2: Potential Energy Surface (PES) pathway for the interconversion of **Cyclohexyl Isovalerate** conformers.

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